

safety and handling of 2-(2,5-Difluoro-4-nitrophenyl)acetic Acid

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Compound of Interest

Compound Name: 2-(2,5-Difluoro-4-nitrophenyl)acetic Acid

Cat. No.: B1428778

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An In-Depth Technical Guide to the Safe Handling of **2-(2,5-Difluoro-4-nitrophenyl)acetic Acid**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the essential safety protocols and handling procedures for **2-(2,5-Difluoro-4-nitrophenyl)acetic acid** (CAS No. 770719-22-7). Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical safety data to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. The guide covers hazard identification, risk mitigation strategies, personal protective equipment (PPE), emergency procedures, and proper disposal, grounding all recommendations in established chemical safety principles.

Introduction: Understanding the Compound

2-(2,5-Difluoro-4-nitrophenyl)acetic acid is a specialized organic compound often utilized as a building block in medicinal chemistry and novel material synthesis. Its molecular structure, featuring a difluorinated nitrophenyl ring attached to an acetic acid moiety, dictates its reactivity and toxicological profile. The presence of a nitro group and halogen atoms necessitates a cautious and well-informed approach to its handling. This guide aims to provide the

foundational knowledge for safely incorporating this compound into research and development workflows.

Chemical and Physical Properties

A thorough understanding of the compound's physical properties is the first step in safe handling. These properties influence storage conditions, potential exposure routes, and appropriate emergency responses.

Property	Value	Source
CAS Number	770719-22-7	[1]
Molecular Formula	C ₈ H ₅ F ₂ NO ₄	[1]
Molecular Weight	217.13 g/mol	[1]
pKa	3.38±0.10 (Predicted)	[1]
Storage Temperature	Room Temperature (in a dry, sealed container)	[1]

Hazard Identification and Risk Assessment

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-(2,5-Difluoro-4-nitrophenyl)acetic acid** is classified with the following hazards:

- Skin Irritation (Category 2)[\[2\]](#)
- Serious Eye Irritation (Category 2A)[\[2\]](#)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[\[2\]](#)

The signal word for this compound is "Warning".[\[2\]](#)

The "Why" Behind the Hazards

The irritant nature of this compound can be attributed to its acidic properties and the reactivity of the aromatic ring. The nitro group and fluorine atoms can enhance its reactivity, leading to

irritation upon contact with skin, eyes, and the respiratory tract. Prolonged or repeated exposure can exacerbate these effects.

A systematic risk assessment should be conducted before any new experimental protocol involving this compound is initiated. This involves evaluating the quantities being used, the potential for dust or aerosol formation, and the duration of handling.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is crucial for minimizing exposure.

Primary Engineering Controls

- Ventilation: All handling of **2-(2,5-Difluoro-4-nitrophenyl)acetic acid** should be conducted in a well-ventilated area.^{[3][4][5]} For procedures that may generate dust, such as weighing or transferring solid material, a certified chemical fume hood is mandatory.
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.^{[6][7]}

Personal Protective Equipment (PPE) Protocol

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

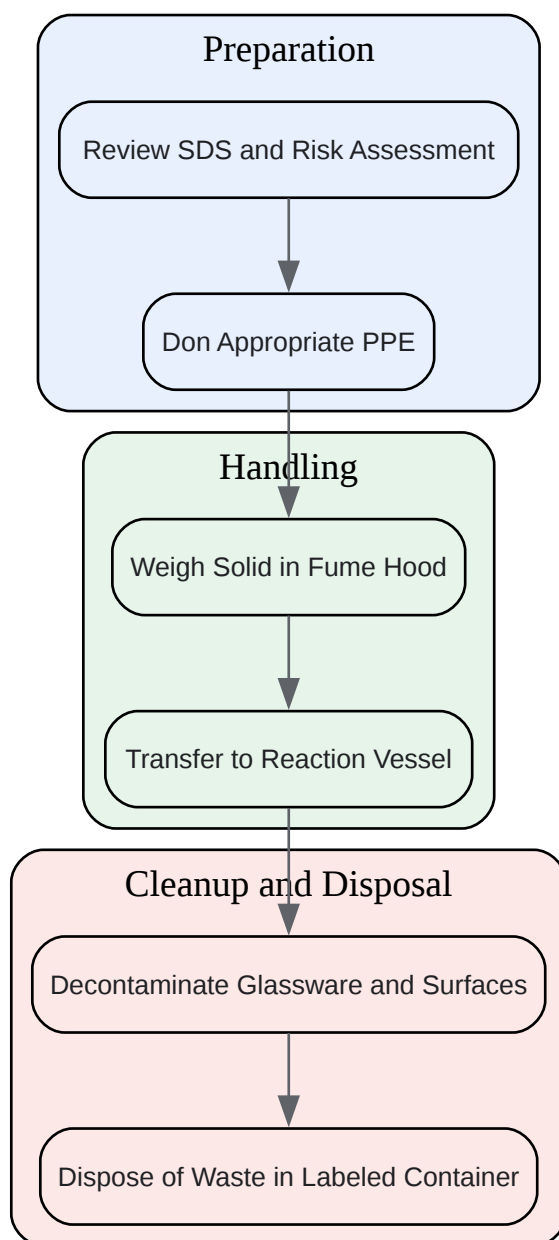
PPE Category	Specifications	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles are required.[3][5] A face shield may be necessary for splash hazards.	Protects against accidental splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[3][5] Gloves must be inspected before use and changed frequently.	Prevents direct skin contact, which can cause irritation.
Skin and Body Protection	A laboratory coat is mandatory. For larger quantities or increased risk of exposure, chemical-resistant aprons and sleeves should be considered.	Protects against contamination of personal clothing and skin.
Respiratory Protection	For situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved respirator may be necessary. [3][5]	Prevents inhalation of the compound, which can cause respiratory tract irritation.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount for preventing accidents and maintaining the compound's stability.

Handling Workflow

The following workflow outlines the key steps for safely handling **2-(2,5-Difluoro-4-nitrophenyl)acetic acid** in a laboratory setting.



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Caption: Safe Handling Workflow for **2-(2,5-Difluoro-4-nitrophenyl)acetic Acid**.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][8][9]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[8]

- Containers should be clearly labeled with the chemical name and associated hazards.

Emergency Procedures

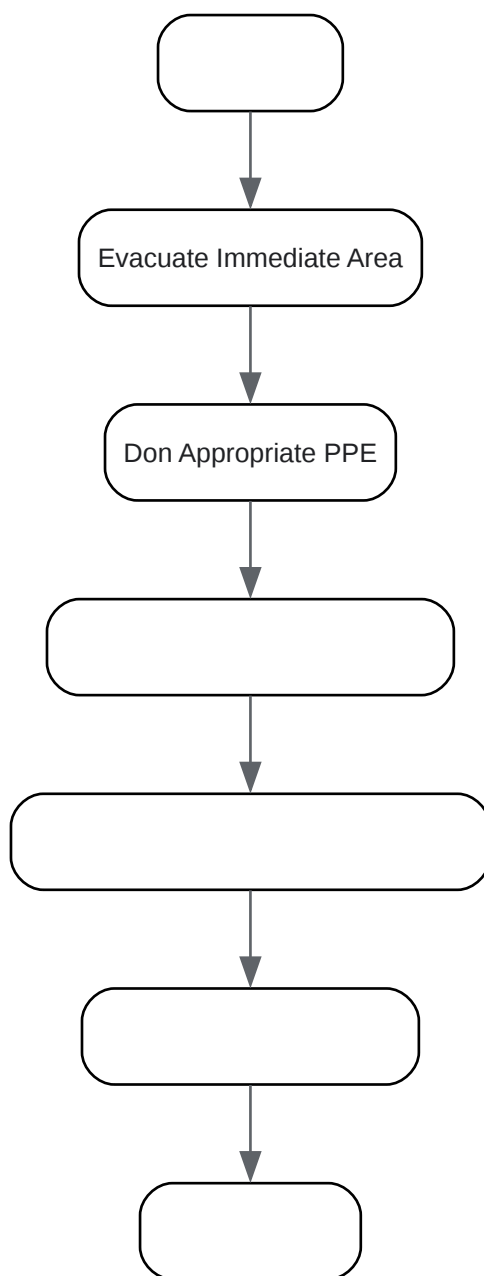
In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[4][8][9]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[6][8][9] Remove contaminated clothing. If skin irritation occurs, seek medical advice.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][8][9] Remove contact lenses if present and easy to do.[6][8][9] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][8]

Spill Response Protocol

The following diagram illustrates the logical flow for responding to a spill.



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Caption: Spill Response Workflow.

For minor spills, trained personnel can clean up the material by carefully sweeping or vacuuming the solid, avoiding dust generation, and placing it into a suitable container for disposal.[3][4][5] The area should then be decontaminated. For major spills, evacuate the area and contact emergency services.

Waste Disposal

Chemical waste must be disposed of in accordance with all local, state, and federal regulations. **2-(2,5-Difluoro-4-nitrophenyl)acetic acid** and any contaminated materials should be placed in a clearly labeled, sealed container for hazardous waste.[4][6][8][9] Do not dispose of this chemical down the drain.[8]

Conclusion

The safe handling of **2-(2,5-Difluoro-4-nitrophenyl)acetic acid** is achievable through a combination of understanding its chemical properties, implementing robust engineering controls, consistent use of appropriate personal protective equipment, and adherence to established safety protocols. By fostering a culture of safety and preparedness, researchers can minimize risks and ensure a safe laboratory environment.

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